

Personal protective equipment for handling Methyl 2-aminoisobutyrate hydrochloride

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Compound of Interest

Compound Name: *Methyl 2-aminoisobutyrate hydrochloride*

Cat. No.: *B555793*

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Essential Safety and Handling Guide for Methyl 2-aminoisobutyrate hydrochloride

This guide provides crucial safety protocols and logistical information for the handling and disposal of **Methyl 2-aminoisobutyrate hydrochloride** (CAS No: 15028-41-8). Adherence to these procedures is vital for ensuring the safety of laboratory personnel and maintaining a secure research environment.

Hazard Identification and Classification

Methyl 2-aminoisobutyrate hydrochloride is classified as a hazardous substance. It is crucial to understand its potential risks before handling.

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[\[1\]](#)
- Skin Irritation (Category 2): Causes skin irritation.[\[1\]](#)[\[2\]](#)
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Chemical and Physical Properties

A summary of the key quantitative data for **Methyl 2-aminoisobutyrate hydrochloride** is presented below.

Property	Value	Reference
CAS Number	15028-41-8	[1][3]
Molecular Formula	C ₅ H ₁₁ NO ₂ ·HCl	[4]
Molecular Weight	153.61 g/mol	[4][5]
Appearance	Solid, White Powder	[1][6]
Purity	>95%	[2][3]
Melting Point	185°C	[1]

Operational and Safety Protocols

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure. A risk assessment should be conducted to determine the specific needs for each procedure.

- Eye and Face Protection:
 - Wear chemical safety goggles that comply with OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[2][3]
 - In situations with a high risk of splashing, a face shield should be used in addition to goggles.[7][8]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile or neoprene) tested according to EN 374.[9][10] Gloves should be inspected before use and disposed of properly after handling the substance.[5]
 - Protective Clothing: A lab coat or disposable gown is required.[9] For procedures with a higher risk of exposure, wear protective gloves and clothing to prevent skin contact.[2]

- Respiratory Protection:
 - Under normal conditions with adequate ventilation, respiratory protection is not typically required.
 - If dust formation is likely or ventilation is poor, use a NIOSH-approved N95 (US) or P1 (EN 143) dust mask or a higher level of respiratory protection.^{[5][10]} All respirator use must be part of a comprehensive respiratory protection program.^[8]

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the chemical's integrity and preventing accidental exposure.

- Engineering Controls:
 - Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood.^{[1][5]}
 - Ensure that eyewash stations and safety showers are located close to the workstation.^{[2][3]}
- Safe Handling Practices:
 - Avoid all contact with eyes, skin, and clothing.^[3]
 - Avoid breathing dust.^[1]
 - Prevent the formation of dust during handling.^{[2][3]}
 - Do not eat, drink, or smoke in areas where the chemical is handled.^[1]
 - Wash hands thoroughly after handling the substance.^{[1][2]}
- Storage Conditions:
 - Keep the container tightly closed and store it in a dry, cool, and well-ventilated place.^{[1][3][5]}

- For long-term stability, some suppliers recommend storing in a freezer.[\[3\]](#)[\[5\]](#)
- The material is hygroscopic; protect it from moisture.[\[3\]](#)

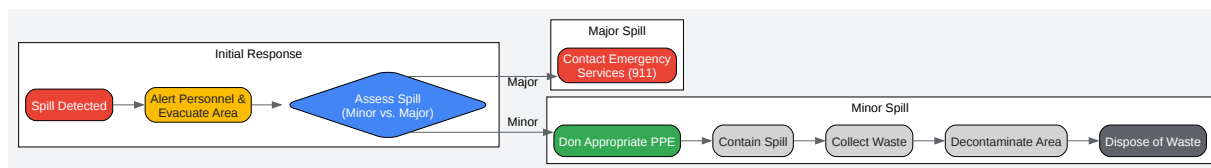
Emergency and Disposal Plans

Accidental Release and Spill Response

Immediate and appropriate action is required in the event of a spill to mitigate risks.

Experimental Protocol for Spill Cleanup:

- Alert and Evacuate: Immediately alert personnel in the vicinity and evacuate the immediate area.[\[11\]](#)[\[12\]](#)
- Assess the Spill: Determine the extent of the spill. For large or unmanageable spills, evacuate the laboratory and contact emergency services.[\[13\]](#)
- Don PPE: Before cleanup, put on the required personal protective equipment, including respiratory protection, chemical-resistant gloves, eye protection, and a lab coat.[\[1\]](#)[\[11\]](#)
- Containment: If the material is a solid, prevent the spread of dust. For all spills, prevent the chemical from entering drains or water courses.[\[1\]](#)
- Cleanup: Gently sweep or vacuum up the spilled solid material, avoiding dust formation.[\[3\]](#) Place the collected material into a suitable, labeled container for disposal.[\[3\]](#)
- Decontamination: Clean the spill area thoroughly with a suitable solvent or detergent and water.[\[13\]](#)
- Waste Disposal: Dispose of all contaminated materials (including PPE) as hazardous waste according to institutional and local regulations.[\[1\]](#)[\[13\]](#)



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Caption: Workflow for handling a chemical spill.

First-Aid Measures

In case of exposure, follow these first-aid procedures immediately.

- **Eye Contact:** Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Seek immediate medical attention.^{[1][2][3]}
- **Skin Contact:** Wash off immediately with plenty of soap and water for at least 15 minutes while removing all contaminated clothing. If skin irritation occurs, get medical advice/attention.^{[1][2][3]}
- **Inhalation:** Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. If you feel unwell, call a poison center or doctor. If the person is not breathing, give artificial respiration.^{[1][2][3]}
- **Ingestion:** Do NOT induce vomiting.^[3] Wash out the mouth with water and seek immediate medical attention.^[1]

Disposal Plan

Chemical waste must be managed to ensure safety and environmental protection.

- Waste Classification: This material and its container must be disposed of as hazardous waste.[3]
- Procedure:
 - Collect waste chemical and any contaminated materials (e.g., paper towels, gloves) in a compatible, tightly sealed, and properly labeled container.[5][13]
 - Store the waste container in a designated, secure area away from incompatible materials.
 - Do not empty the chemical into drains or release it into the environment.[3][5]
 - Arrange for disposal through a licensed waste disposal company. Always consult and adhere to local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[3]

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